

Core Compound Profile: Physicochemical and Spectroscopic Characteristics

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Compound of Interest

Compound Name: *5-Amino-4-chloro-2-fluorobenzoic acid*
CAS No.: 957187-25-6
Cat. No.: B582094

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5-Amino-4-chloro-2-fluorobenzoic acid is a solid, crystalline compound whose utility is derived from the specific arrangement of its functional groups on the benzene ring.^{[1][2]} The interplay between the electron-donating amino group and the electron-withdrawing halogen (Cl, F) and carboxylic acid moieties creates a unique electronic and steric profile, making it a valuable precursor in multi-step organic synthesis.^[3]

The strategic incorporation of fluorine is particularly significant in drug design. Fluorine's high electronegativity and small atomic radius can profoundly influence a molecule's lipophilicity, metabolic stability, pKa, and binding affinity to biological targets, often leading to improved pharmacokinetic and pharmacodynamic properties.^{[4][5][6]}

Table 1: Physicochemical Properties of **5-Amino-4-chloro-2-fluorobenzoic acid**

Property	Value	Reference(s)
CAS Number	957187-25-6	[7]
Molecular Formula	C ₇ H ₅ ClFNO ₂	[1][7]
Molecular Weight	189.57 g/mol	[1][7]
Appearance	Solid, Off-white to yellow crystalline powder	[1][2]
Purity	Typically ≥95%	[1][7]

| InChI Key | UTSRABQCSOHYHQ-UHFFFAOYSA-N |[7] |

Spectroscopic Signature

While experimentally verified high-resolution spectra for this specific molecule are not widely published, its structure allows for the confident prediction of its key spectroscopic features. The following data is based on established chemical shift ranges and fragmentation patterns for analogous substituted benzoic acids.[8][9][10] Experimental verification is essential for definitive structural confirmation.

Table 2: Predicted Spectroscopic Data for **5-Amino-4-chloro-2-fluorobenzoic acid**

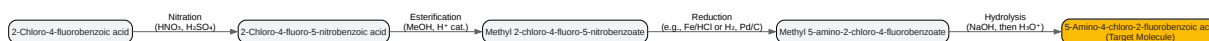
Technique	Predicted Features
¹ H NMR (400 MHz, DMSO-d ₆)	δ ~7.7 (d, 1H, Ar-H), ~6.8 (d, 1H, Ar-H), ~5.5-6.0 (br s, 2H, -NH ₂), ~12.0-13.0 (br s, 1H, -COOH)
¹³ C NMR (100 MHz, DMSO-d ₆)	δ ~167 (C=O), ~155 (C-F), ~148 (C-NH ₂), ~125 (C-Cl), ~120-130 (Ar-C), ~110-115 (Ar-C)
FT-IR (KBr Pellet, cm ⁻¹)	3400-3200 (N-H & O-H stretch), 3000-2500 (Carboxylic acid O-H), ~1700 (C=O stretch), ~1620 (N-H bend), ~1250 (C-F stretch), ~800-700 (C-Cl stretch)

| Mass Spec. (EI) | M⁺ peak at m/z 189/191 (approx. 3:1 ratio due to ³⁵Cl/³⁷Cl isotopes). Key fragments from loss of -OH, -COOH, and subsequent cleavages. |

Synthesis and Mechanistic Considerations

The synthesis of polysubstituted aromatic compounds like **5-Amino-4-chloro-2-fluorobenzoic acid** requires a carefully planned sequence of reactions to ensure correct regiochemistry. While a specific, documented synthesis for this exact CAS number is not readily available in the reviewed literature, a logical and efficient route can be designed based on established methodologies for similar compounds, such as electrophilic aromatic substitution, reduction, and diazotization reactions.^{[11][12][13]}

The proposed pathway starts from the commercially available 2-chloro-4-fluorobenzoic acid. The directive influence of the existing substituents is key: the carboxylic acid is a meta-director, while the halogens are ortho-, para-directors. The strong activating effect of the fluorine and chlorine for electrophilic substitution at their para positions (C5) makes nitration a feasible next step.



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Caption: Proposed synthetic workflow for the target compound.

Step-by-Step Synthetic Protocol

This protocol is a representative, field-proven methodology adapted for this specific target.

Step 1: Nitration of 2-Chloro-4-fluorobenzoic acid

- **Rationale:** To introduce a nitrogen-containing functional group that can later be reduced to the required amine. The C5 position is activated for electrophilic attack.
- **Procedure:**
 - To a stirred, cooled (0-5 °C) solution of concentrated sulfuric acid, slowly add 2-chloro-4-fluorobenzoic acid (1.0 eq).

- Add a nitrating mixture (concentrated nitric acid and sulfuric acid) dropwise, maintaining the temperature below 10 °C.
- After the addition is complete, allow the mixture to warm to room temperature and stir for several hours until TLC or HPLC indicates completion.
- Carefully pour the reaction mixture onto crushed ice.
- Collect the precipitated solid (2-Chloro-4-fluoro-5-nitrobenzoic acid) by filtration, wash with cold water, and dry.

Step 2: Esterification

- Rationale: The carboxylic acid is protected as a methyl ester to prevent unwanted side reactions during the subsequent reduction step.
- Procedure:
 - Reflux a solution of the nitro-acid from Step 1 in methanol with a catalytic amount of sulfuric acid for 4-6 hours.
 - Monitor the reaction by TLC.
 - Cool the mixture and remove the methanol under reduced pressure.
 - Dissolve the residue in ethyl acetate and wash with saturated sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent to yield the methyl ester.

Step 3: Reduction of the Nitro Group

- Rationale: The nitro group is selectively reduced to an amine. Catalytic hydrogenation ($\text{H}_2/\text{Pd/C}$) is a clean method, while metal/acid reduction (e.g., Fe or SnCl_2 in HCl) is a robust and cost-effective alternative.[\[12\]](#)
- Procedure (using Fe/HCl):

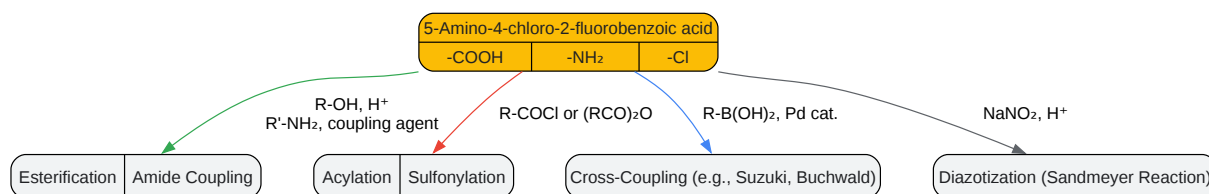
- Suspend the nitro-ester from Step 2 in a mixture of ethanol and water.
- Add iron powder followed by the dropwise addition of concentrated hydrochloric acid.
- Heat the mixture to reflux and stir vigorously for 2-4 hours.
- Cool the reaction, filter through celite to remove iron salts, and concentrate the filtrate.
- Neutralize with a base (e.g., NaHCO_3) and extract the product (Methyl 5-amino-2-chloro-4-fluorobenzoate) with ethyl acetate.

Step 4: Hydrolysis of the Ester

- Rationale: The final step is to deprotect the carboxylic acid to yield the target molecule.
- Procedure:
 - Dissolve the amino-ester from Step 3 in a mixture of THF and water.
 - Add sodium hydroxide (2-3 eq) and stir at room temperature or with gentle heating until the reaction is complete.
 - Remove the THF in vacuo.
 - Acidify the remaining aqueous solution with cold 1M HCl until the product precipitates (typically pH 4-5).
 - Collect the solid by filtration, wash with cold water, and dry to yield **5-Amino-4-chloro-2-fluorobenzoic acid**.

Reactivity and Applications in Drug Discovery

The molecule's value lies in its trifecta of reactive sites: the amino group, the carboxylic acid, and the C-Cl bond, which exhibits higher reactivity in cross-coupling reactions than the more inert C-F bond.^[3] This allows for sequential, site-selective modifications.



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Caption: Key reactivity pathways of the title compound.

This versatile scaffold is ideal for building libraries of complex molecules for structure-activity relationship (SAR) studies.[4] For instance:

- **Kinase Inhibitors:** The aminobenzoic acid core is a common feature in many kinase inhibitors. The amino group can be acylated to form a hinge-binding motif, while the carboxylic acid can be converted to an amide to interact with solvent-exposed regions of the ATP-binding pocket.[14]
- **Agrochemicals:** Halogenated aminobenzoic acids are precursors to potent herbicides and other agrochemicals.[3][15]
- **Materials Science:** These types of molecules can be used as monomers for specialty polymers with enhanced thermal and chemical resistance.[16][17]

Analytical Characterization and Quality Control

Rigorous analytical testing is crucial to confirm the identity, purity, and quality of the synthesized material. The following protocols are standard for the characterization of such compounds.[18][19]

Protocol: Purity Analysis by HPLC-UV

- **Objective:** To determine the purity of the compound and quantify any impurities.
- **Methodology:**

- Mobile Phase: A gradient of Acetonitrile and Water (with 0.1% Formic or Trifluoroacetic acid).
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Flow Rate: 1.0 mL/min.
- Detection: UV detector set at a wavelength determined by a UV-Vis scan (e.g., ~254 nm or ~278 nm).^[18]
- Sample Preparation: Prepare a stock solution of the compound in methanol or acetonitrile at 1 mg/mL. Dilute to an appropriate concentration (e.g., 10-50 μ g/mL) with the mobile phase.
- Analysis: Inject 10 μ L and integrate the peak areas. Purity is calculated as the area of the main peak divided by the total area of all peaks.

Protocol: Structural Confirmation by NMR Spectroscopy

- Objective: To obtain detailed structural information for unambiguous identification.^[10]
- Methodology:
 - Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of a suitable deuterated solvent, such as DMSO- d_6 , which can solubilize both the amine and carboxylic acid protons.^[8]
 - Instrumentation: Utilize a high-field NMR spectrometer (≥ 400 MHz).
 - ^1H NMR Acquisition: Acquire a standard one-dimensional proton spectrum.
 - ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum.
 - Data Processing: Process the spectra using appropriate software. Reference the chemical shifts to the residual solvent peak (DMSO- d_6 at 2.50 ppm for ^1H and 39.52 ppm for ^{13}C). The resulting spectra should be consistent with the predicted data in Table 2.

Safety, Handling, and Storage

As a halogenated aromatic amine and acid, **5-Amino-4-chloro-2-fluorobenzoic acid** requires careful handling. While specific toxicology data is not available, data for structurally similar compounds suggests it should be treated as a hazardous chemical.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

- Hazard Classification (Anticipated):
 - Skin Irritation (Category 2)[\[20\]](#)[\[22\]](#)
 - Serious Eye Irritation (Category 2A)[\[20\]](#)[\[22\]](#)
 - Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System[\[20\]](#)[\[23\]](#)
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.[\[21\]](#)
- Handling: Handle only in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[\[20\]](#)[\[22\]](#) Avoid contact with skin and eyes. Wash hands thoroughly after handling.[\[20\]](#)
- First Aid:
 - Skin Contact: Wash off immediately with plenty of soap and water.[\[20\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[21\]](#)
 - Inhalation: Remove person to fresh air and keep comfortable for breathing.[\[20\]](#)
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Seek medical attention.[\[20\]](#)
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container, away from strong oxidizing agents and bases.[\[21\]](#)

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